

# Unraveling the Identity of MY-875 in Neuroscience Research

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: MY-875

Cat. No.: B14858209

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Initial investigations into the applications of a compound designated as "**MY-875**" within the field of neuroscience research have yielded no specific compound under this name. Extensive searches across scientific databases and research articles did not identify a molecule or drug candidate with the "**MY-875**" identifier being investigated for neurological disorders such as Alzheimer's disease, Parkinson's disease, or ischemic stroke.

It is important to note that the designation "875" is commonly associated with a specific dosage of the antibiotic Amoxicillin, which is frequently prescribed as 875 mg tablets, often in combination with clavulanic acid. However, this medication is an antimicrobial agent and is not under investigation for direct therapeutic applications in the primary treatment of neurodegenerative or cerebrovascular diseases.

Given the absence of "**MY-875**" in the context of neuroscience research, it is possible that the user may be referring to a compound with a different name or an internal, non-public designation. Researchers, scientists, and drug development professionals are encouraged to verify the specific chemical name, CAS number, or any alternative identifiers for the compound of interest to obtain accurate and relevant information.

Without a specific, identifiable compound, it is not possible to provide detailed application notes, experimental protocols, quantitative data, or signaling pathway diagrams as requested. Should a valid alternative name for "**MY-875**" be identified, a comprehensive report on its applications in neuroscience research can be compiled. This would include a thorough

literature review to gather data on its mechanism of action, preclinical and clinical findings, and established experimental protocols.

For researchers seeking information on therapeutic agents in neuroscience, it is recommended to utilize established chemical and pharmacological databases such as PubChem, DrugBank, or Scopus, using precise chemical identifiers to ensure the accuracy of the retrieved information.

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